

Structural comparison with alpha-PVT and pyrovalerone

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Compound of Interest

Compound Name: 2-(Pyrrolidin-2-yl)-1-(thiophen-3-yl)ethan-1-one

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Structural Comparison Guide: α -PVT vs. Pyrovalerone

Executive Summary: The Thiophene Bioisosteric Switch

This technical guide provides a rigorous structural and pharmacological comparison between Pyrovalerone (the classical 4-methyl-phenyl cathinone) and α -PVT (alpha-pyrrolidinopentiothiophenone), a designer analog where the benzene ring is replaced by a thiophene moiety.

While both compounds function as monoamine transporter inhibitors, the "thiophene switch" fundamentally alters the pharmacodynamic profile. Experimental data indicates that this structural modification results in a significant reduction in potency (approx. 15-30 fold) and a shift in transporter selectivity, favoring norepinephrine transporter (NET) inhibition over dopamine transporter (DAT) inhibition, unlike the DAT-dominant profile of pyrovalerone.

Structural & Physicochemical Analysis

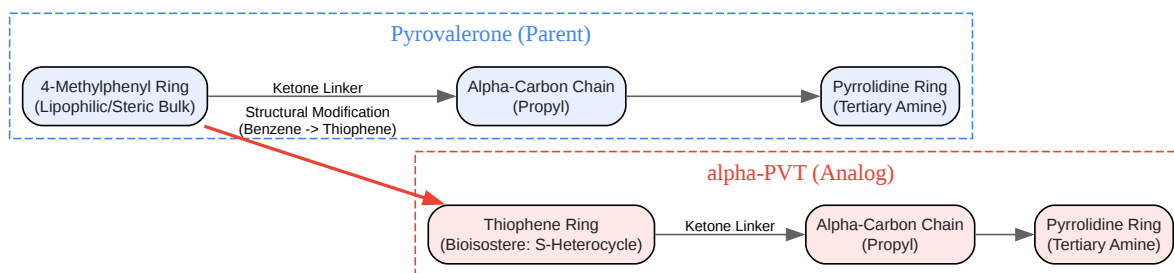
The core structural difference lies in the aromatic system. Pyrovalerone possesses a 4-methylphenyl ring, contributing to lipophilic bulk and specific pi-stacking interactions within the transporter binding pocket. α -PVT substitutes this with a thiophene ring (a 5-membered sulfur heterocycle).

Comparative Physicochemical Profile[1]

Feature	Pyrovalerone	α -PVT
IUPAC Name	1-(4-methylphenyl)-2-(pyrrolidin-1-yl)pentan-1-one	1-(thiophen-2-yl)-2-(pyrrolidin-1-yl)pentan-1-one
Molecular Formula	C ₁₆ H ₂₃ NO	C ₁₃ H ₁₉ NOS
Molar Mass	245.36 g/mol	237.36 g/mol
Aromatic Core	4-Methylbenzene (6-membered, hydrophobic)	Thiophene (5-membered, electron-rich, S-heterocycle)
Electronic Effect	Electron-donating (+I effect of methyl)	Electron-rich aromatic system (Lone pair on S)
Lipophilicity (LogP)	~3.8 - 4.2 (High BBB permeability)	~2.9 - 3.2 (Reduced lipophilicity vs parent)

Structural Visualization

The following diagram illustrates the bioisosteric replacement and the common pharmacophore (pyrrolidine ring + alkyl chain).



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Figure 1: Structural comparison highlighting the aromatic ring substitution.

Pharmacological Performance (Experimental Data)

The substitution of the phenyl ring with thiophene is not merely cosmetic; it drastically reduces the binding affinity. While Pyrovalerone and its close analog α -PVP are nanomolar-range inhibitors, α -PVT drops to the micromolar or high-nanomolar range.

Transporter Inhibition Profile (hDAT, hNET, hSERT)[3][4]

The following data summarizes the inhibitory potency (IC_{50}/K_i) based on comparative studies (e.g., Eshleman et al., 2017).

Target	Pyrovalerone / α -PVP (Reference)	α -PVT (Thiophene Analog)	Performance Delta
DAT Affinity (K_i)	10 - 30 nM (High Potency)	~300 - 900 nM	~30x Loss in Potency
NET Affinity (K_i)	20 - 50 nM	~100 - 300 nM	~5-10x Loss in Potency
Selectivity Profile	DAT > NET >> SERT	NET > DAT >> SERT	Shift to Noradrenergic
Mechanism	Pure Uptake Blocker	Pure Uptake Blocker	Conserved

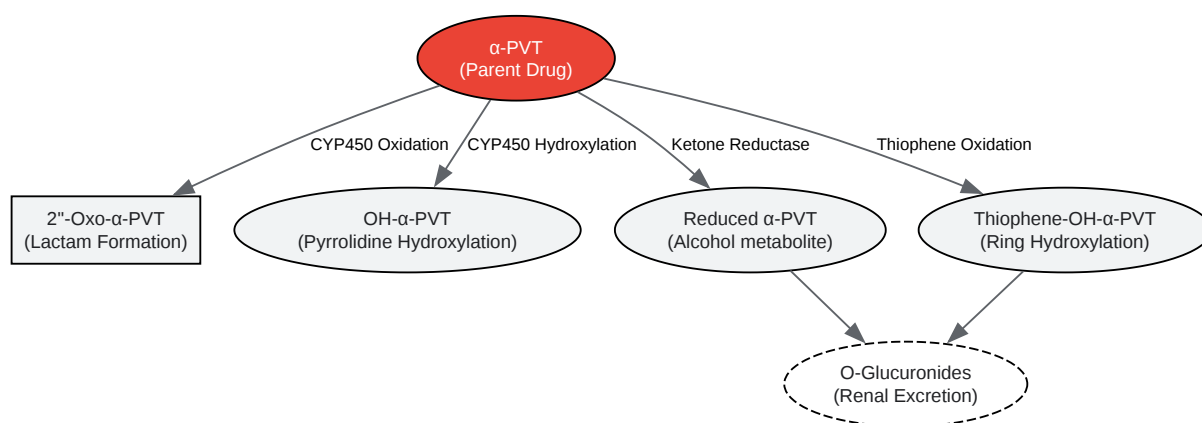
Key Mechanistic Insight: The thiophene ring occupies less steric volume than the 4-methylphenyl group. This reduction in steric bulk, combined with the altered electronic density of the sulfur atom, destabilizes the interaction with the hydrophobic pocket of the Dopamine Transporter (DAT), leading to the observed 30-fold loss in affinity. However, the molecule retains significant activity at the Norepinephrine Transporter (NET), resulting in a distinct "NET-selective" profile compared to the parent compound.

Metabolic Stability & Toxicology

The presence of the thiophene ring introduces unique metabolic liabilities. Unlike the phenyl ring, which typically undergoes simple hydroxylation or oxidation of the methyl group, the thiophene ring is susceptible to S-oxidation and ring opening, though ring hydroxylation remains the primary pathway.

Metabolic Pathways (Human Liver Microsomes/Hepatocytes)

- Reduction: Ketone group reduction to the corresponding alcohol (common to both).
- Oxidation: Hydroxylation of the pyrrolidine ring (formation of lactams/2"-oxo metabolites).
- Thiophene Specific: Hydroxylation of the thiophene ring (unstable, often leading to reactive intermediates) vs. stable aryl hydroxylation in pyrovalerone.



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Figure 2: Primary metabolic pathways for α -PVT involving pyrrolidine oxidation and thiophene modification.

Experimental Protocols

To validate the structural and pharmacological claims above, the following protocols are standard for synthesizing and characterizing these compounds.

A. Synthesis of α -PVT (Lab Scale)

Note: This protocol is for research reference only.

Reaction Scheme: 1-(Thiophen-2-yl)pentan-1-one $\rightarrow$ α -Bromination $\rightarrow$ Amination.

- Bromination:
 - Dissolve 1-(thiophen-2-yl)pentan-1-one (1 eq) in dichloromethane (DCM).
 - Add Bromine (Br_2) (1.05 eq) dropwise at 0°C .
 - Stir for 1 hour. Wash with NaHCO_3 , dry over MgSO_4 , and concentrate to yield 2-bromo-1-(thiophen-2-yl)pentan-1-one.
- Amination:
 - Dissolve the bromo-intermediate in cold acetonitrile.
 - Add Pyrrolidine (2.5 eq) dropwise (exothermic reaction).
 - Stir at room temperature for 2-4 hours (monitor via TLC).
- Workup:
 - Evaporate solvent. Dissolve residue in dilute HCl (aq).
 - Wash with ether (removes non-basic impurities).

- Basify aqueous layer with NaOH to pH 10.
- Extract free base into DCM. Dry and convert to HCl salt using HCl/Dioxane.

B. In Vitro Monoamine Uptake Assay (HEK293)

To determine the IC₅₀ values presented in Section 3.

- Cell Culture: Use HEK293 cells stably expressing hDAT, hNET, or hSERT.
- Preparation: Harvest cells and suspend in Krebs-HEPES buffer (pH 7.4).
- Incubation:
 - Pre-incubate cells with α -PVT (1 nM – 100 μ M) for 10 minutes at 25°C.
 - Add radiolabeled substrate: [³H]Dopamine (for DAT), [³H]Norepinephrine (for NET), or [³H]Serotonin (for SERT).
 - Incubate for 10 minutes.
- Termination: Terminate reaction by rapid filtration over GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Fit data to a non-linear regression model (Sigmoidal dose-response) to calculate IC₅₀.

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